

# Physical properties of benzylboronic acid pinacol ester

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## Compound of Interest

Compound Name: *Benzylboronic acid pinacol ester*

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An In-depth Technical Guide to the Physical Properties of **Benzylboronic Acid Pinacol Ester**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **benzylboronic acid pinacol ester**. The information is presented to be a valuable resource for researchers, scientists, and professionals involved in drug development and other chemical synthesis applications. This document includes tabulated quantitative data, detailed experimental protocols for property determination, and visual diagrams of experimental workflows.

## Core Physical and Chemical Properties

**Benzylboronic acid pinacol ester** is an organoboron compound frequently utilized in organic synthesis, particularly in palladium-catalyzed cross-coupling reactions.<sup>[1][2]</sup> Its physical characteristics are crucial for its handling, storage, and application in various chemical processes.

## General Properties

Property	Value
Chemical Name	2-benzyl-4,4,5,5-tetramethyl-1,3,2-dioxaborolane <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[3]</a>
CAS Number	87100-28-5 <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>13</sub> H <sub>19</sub> BO <sub>2</sub> <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Appearance	Clear to faintly turbid colorless to pale yellow liquid <a href="#">[6]</a>

## Quantitative Physical Data

Property	Value	Conditions
Molecular Weight	218.103 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>	
Boiling Point	65 °C <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[7]</a>	at 0.15 mmHg
	128-140 °C <a href="#">[8]</a>	
Density	0.98 g/mL <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[7]</a>	at 25 °C
Refractive Index	1.4850-1.4910 <a href="#">[6]</a>	at 20 °C
Solubility	Insoluble in water. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> Soluble in organic solvents such as chloroform, 3-pentanone, acetone, dipropyl ether, and methylcyclohexane. <a href="#">[9]</a>	

## Spectral Data

Spectral data is essential for the structural elucidation and purity assessment of **benzylboronic acid pinacol ester**.

## NMR Spectroscopy

Nucleus	Chemical Shift ( $\delta$ ) in ppm
$^1\text{H}$ NMR	1.26 (s, 12H), 7.10-7.30 (m, 5H), 2.95 (s, 2H)
$^{13}\text{C}$ NMR	141.1, 128.7, 128.0, 125.8, 83.5, 35.0 (broad), 24.8
$^{11}\text{B}$ NMR	34.0

Note: NMR data can vary slightly depending on the solvent and instrument used.

## Experimental Protocols

The following sections detail generalized experimental methodologies for determining the key physical properties of liquid organic compounds like **benzylboronic acid pinacol ester**.

### Determination of Boiling Point (Capillary Method)

This method is suitable for determining the boiling point of small quantities of a liquid.

#### Materials:

- Thiele tube or melting point apparatus with a heating block
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube (fusion tube)
- Sample of **benzylboronic acid pinacol ester**
- Heating source (e.g., Bunsen burner or hot plate)

#### Procedure:

- A few milliliters of the liquid sample are placed into the small test tube.[\[10\]](#)

- A capillary tube, sealed at one end, is inverted and placed into the test tube with the liquid. [11][12]
- The test tube is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level.
- The assembly is placed in a heating bath (like a Thiele tube filled with oil or an aluminum block).[13][14]
- The apparatus is heated slowly and gently.[12]
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The temperature at which a rapid and continuous stream of bubbles emerges is noted. This is the boiling point of the liquid.[12]
- The heat source is removed, and the temperature at which the liquid re-enters the capillary tube is also recorded. The average of these two temperatures gives a more accurate boiling point.[15]



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Caption: Workflow for Boiling Point Determination.

## Determination of Solubility

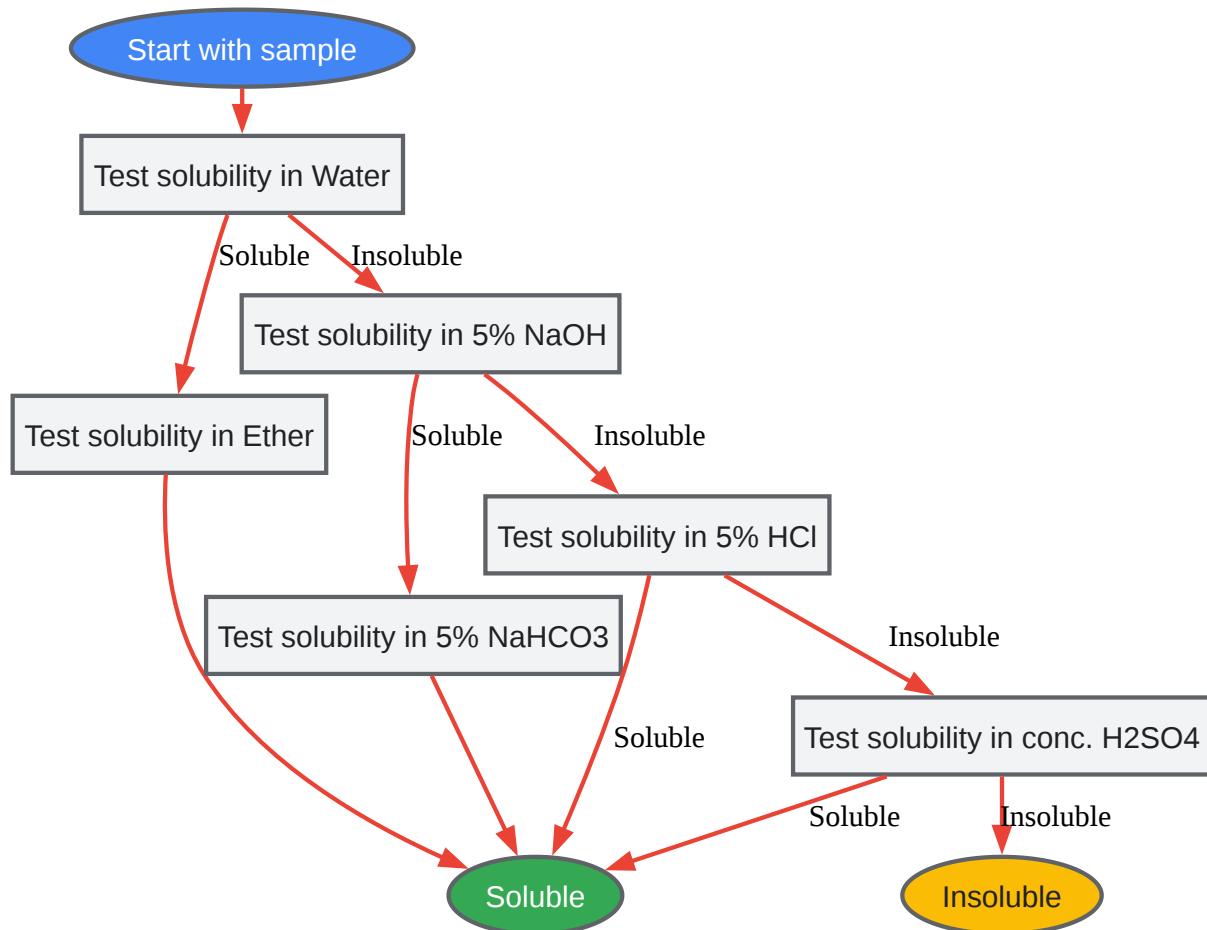
This protocol outlines a systematic approach to determining the solubility of a compound in various solvents.

Materials:

- Small test tubes
- Graduated cylinder or pipettes
- Spatula (if starting with a solid to be dissolved) or micropipette
- Sample of **benzylboronic acid pinacol ester**
- Various solvents (e.g., water, 5% NaOH, 5% NaHCO<sub>3</sub>, 5% HCl, organic solvents)

Procedure:

- Place a small, measured amount of the compound (e.g., 0.2 mL for a liquid) into a test tube. [16]
- Add the solvent (e.g., 3 mL of water) in small portions, shaking vigorously after each addition.[16]
- Observe if the compound dissolves completely. If it does, the compound is soluble in that solvent.
- If the compound is insoluble in water, its solubility should be tested in other solvents such as 5% NaOH, 5% NaHCO<sub>3</sub>, and 5% HCl to determine its acidic or basic properties.[16][17]
- The process is repeated with various organic solvents to determine its solubility profile.[9]



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Caption: Logical Flow for Solubility Testing.

## Synthesis Pathway

**Benzylboronic acid pinacol ester** is commonly synthesized through various methods. One prevalent method involves the reaction of a benzyl halide with a diboron reagent.

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Caption: Simplified Synthesis Pathway.

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